

# Applications of Aberchrome 670 in optical data storage

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Aberchrome 670*

CAS No.: 94856-25-4

Cat. No.: B3069525

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Application Note: High-Density Optical Data Storage Using **Aberchrome 670**

## Executive Summary

This technical guide details the application of **Aberchrome 670** ((E)-alpha-2,5-dimethyl-3-furylethylidene(isopropylidene)succinic anhydride) in the fabrication of photon-mode optical memory devices. Unlike conventional heat-mode optical storage (CD/DVD), which relies on physical phase changes, **Aberchrome 670** utilizes photon-mode recording. This allows for higher resolution, faster switching speeds, and multiplexing capabilities.

This guide is designed for material scientists and R&D engineers. It focuses on the synthesis of photochromic polymer films, the optical write/erase protocols, and the critical management of non-destructive readout (NDRO) utilizing the material's thermal bistability.

## Material Characterization & Mechanism

**Aberchrome 670** is a P-type (Photochemically reversible, Thermally stable) photochromic compound.[1] Upon irradiation with UV light, the pale yellow Open Form (E-isomer) undergoes an electrocyclic ring-closure to form the deep red Closed Form (C-isomer). Crucially, the

Closed Form does not revert to the Open Form thermally in the dark; it requires visible light to reverse. This bistability is the fundamental requirement for stable data storage.

## Photochromic Cycle Diagram



### FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Figure 1: The reversible photoisomerization cycle of **Aberchrome 670**. The system exhibits bistability, meaning state '1' persists without power.

## Optical Properties Data



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## Protocol A: Fabrication of Photochromic Thin Films

To utilize **Aberchrome 670** for data storage, it must be dispersed in a rigid polymer matrix. Poly(methyl methacrylate) (PMMA) is the industry standard due to its optical transparency and compatibility with fulgides.

## Reagents & Equipment

- Active Material: **Aberchrome 670** (Commercial grade or synthesized via Stobbe condensation).
- Matrix: PMMA (MW ~950k for structural integrity).[2]
- Solvent: Toluene (preferred) or Chloroform (rapid evaporation).
- Substrate: Quartz glass or Silicon wafer (cleaned).
- Equipment: Spin coater, Hot plate, UV-Vis Spectrophotometer.

## Step-by-Step Methodology

- Substrate Preparation:
  - Sonicate quartz substrates in acetone (10 min), followed by isopropanol (10 min).
  - Dry under  
flow and treat with UV/Ozone for 15 mins to improve adhesion.
- Solution Preparation (Doping):
  - Dissolve PMMA in Toluene to create a 10 wt% solution.
  - Add **Aberchrome 670** to the PMMA solution to achieve a 1.5 wt% dye concentration relative to the solid polymer.
  - Note: Higher concentrations (>5%) may lead to aggregation and fluorescence quenching.
  - Stir magnetically for 4 hours at room temperature in the dark. Filter through a 0.45 PTFE filter.

- Spin Coating:
  - Dispense 100 of solution onto the center of the substrate.
  - Step 1 (Spread): 500 rpm for 5 seconds.
  - Step 2 (Thinning): 2000 rpm for 45 seconds.
  - Target Thickness: ~1.0
- Post-Bake (Annealing):
  - Bake film on a hot plate at 80°C for 60 minutes.
  - Scientific Rationale: This removes residual solvent (toluene) and relaxes polymer chain stress, preventing micro-cracking during photo-switching.

## Fabrication Workflow Diagram



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Figure 2: Thin film fabrication workflow ensuring optical quality and uniform dispersion.

## Protocol B: Optical Read/Write Operations

This protocol defines the specific wavelengths and intensities required to encode and retrieve binary data.

### Writing (Recording Data)

- Mechanism: Photon-induced cyclization ( ).
- Source: UV Laser (355 nm or 366 nm Hg line) or UV LED.
- Protocol:
  - Focus UV beam to diffraction limit on the film surface.
  - Irradiate for pulse duration (typically 10–100 ms depending on laser power).
  - Verification: The irradiated spot turns deep red. This represents a logical "1".

### Erasing (Resetting Data)

- Mechanism: Photon-induced cycloreversion ( ).
- Source: Green/Yellow Laser (532 nm or similar >500 nm).
- Protocol:
  - Scan the area with high-intensity visible light.
  - The red color bleaches back to pale yellow/transparent.
  - Note: Complete erasure is slower than writing due to the lower quantum yield of the reverse reaction ( ).

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## Reading (The "Destructive Readout" Challenge)

- Problem: Reading the data usually involves measuring absorption at 520 nm. However, 520 nm light also triggers the erase reaction ( ), destroying the data while reading it.
- Solution Strategy (Low-Intensity Absorbance):
  - Use a probe beam at 520 nm with intensity of the write intensity.
  - Use a fast photodetector (photodiode) to capture the transmission dip before significant isomerization occurs.
- Advanced Solution (Fluorescence/FRET):
  - Method: Dope the film with a fluorophore (e.g., Coumarin 6) that emits at 520 nm.
  - Mechanism: When Ab670 is in the Closed Form (Red), it absorbs the Coumarin emission (FRET quenching). When Open (Yellow), Coumarin fluoresces brightly.
  - Result: Readout is done by exciting Coumarin (450 nm), which does not affect Ab670. High fluorescence = "0", Quenched fluorescence = "1".

## Troubleshooting & Optimization



## FULL PROTOCOL TRUNCATED

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## References

- Heller, H. G. (1991). Photochromics for the Future. Fine Chemicals for the Electronics Industry II, Royal Society of Chemistry. [Link](#)
- Yokoyama, Y. (2000).[3] Fulgides for Memories and Switches. Chemical Reviews, 100(5), 1717–1740.[3] [Link](#)
- Tokyo Chemical Industry (TCI). (2016). Fulgide-Type Photochromic Material: **Aberchrome 670**.[1] Product Literature. [Link](#)
- Walmsley, P. (2018).[4] Studies on dynamics and isomerism in supercooled photochromic compound **Aberchrome 670**. Physical Chemistry Chemical Physics. [Link](#)
- Corredor, C. C., et al. (2006). Photochromic Polymer Films for Optical Data Storage. Advanced Materials. (Contextual grounding for PMMA protocols).

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## Sources

- 1. Fulgide-Type Photochromic Material: Aberchrome 670 | Tokyo Chemical Industry (India) Pvt. Ltd. [[tcichemicals.com](http://tcichemicals.com)]
- 2. [nano.yale.edu](http://nano.yale.edu) [[nano.yale.edu](http://nano.yale.edu)]
- 3. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 4. Studies on dynamics and isomerism in supercooled photochromic compound Aberchrome 670 with the use of different experimental techniques - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
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Phone: (601) 213-4426  
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